

# Physicochemical Properties of 2,4-Difluorobenzamide: A Technical Guide

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## Compound of Interest

Compound Name: 2,4-Difluorobenzamide

Cat. No.: B1295065

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**Introduction:** **2,4-Difluorobenzamide** is a fluorinated aromatic amide, a class of compounds of significant interest in medicinal chemistry and materials science. It often serves as a crucial building block or intermediate in the synthesis of more complex molecules, including pesticides and pharmaceuticals.<sup>[1]</sup> A thorough understanding of its physicochemical properties is fundamental for its effective application in research and development, enabling predictions of its behavior in various chemical and biological systems. This guide provides a comprehensive overview of the core physicochemical data, experimental protocols, and key structural information for **2,4-Difluorobenzamide**.

## Core Physicochemical Properties

The fundamental physical and chemical characteristics of **2,4-Difluorobenzamide** are summarized below. These properties are essential for predicting its solubility, stability, and reactivity.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>2</sub> NO	[2][3][4]
Molecular Weight	157.12 g/mol	[2][3][5]
CAS Number	85118-02-1	[2][3][5]
Appearance	White to off-white solid/crystal powder	[1][2]
Melting Point	161-165 °C	[2][3][5][6]
Boiling Point	200.4 ± 30.0 °C (at 760 Torr)	[2][3]
Density	1.348 ± 0.06 g/cm <sup>3</sup> (at 20 °C)	[2]
Flash Point	75.0 ± 24.6 °C	[2][3]
pKa (Predicted)	15.19 ± 0.50	[2]
Solubility	Soluble in polar organic solvents (e.g., ethanol, dimethylformamide). <sup>[1]</sup> Limited solubility in water is expected for amides with this structure.  [7][8]	
LogP (Octanol/Water Partition Coefficient)	0.7 (Predicted)	[9]

## Spectral Data Summary

Spectroscopic analysis provides critical information for structural elucidation and purity assessment.

- Mass Spectrometry (GC-MS): The mass spectrum shows key fragmentation patterns with major peaks (m/z) observed at 157 (molecular ion), 141, and 113.<sup>[4][9]</sup>
- Infrared (IR) Spectroscopy: IR spectra, obtained via techniques like KBr-Pellet and Attenuated Total Reflectance (ATR), are available.<sup>[9]</sup> These spectra are crucial for identifying

the characteristic functional groups of the molecule, such as the N-H and C=O stretches of the amide group and the C-F bonds of the aromatic ring.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: While detailed spectra for **2,4-Difluorobenzamide** itself are not fully provided in the search results, <sup>1</sup>H, <sup>13</sup>C, and <sup>19</sup>F NMR data are standard for characterizing related difluorobenzoyl derivatives.[10] These analyses are used to confirm the proton and carbon framework and the positions of the fluorine atoms on the benzene ring.

## Experimental Protocols

### Synthesis of 2,4-Difluorobenzamide from 2,4-Difluorobenzoyl Chloride

This protocol describes a common method for synthesizing **2,4-Difluorobenzamide**.[2]

#### Materials:

- 2,4-Difluorobenzoyl chloride
- Ammonia (aqueous solution)
- Three-necked flask (250 mL)
- Cooling bath
- Stirring apparatus
- Filtration apparatus
- Vacuum drying oven

#### Procedure:

- Add 150 mL of aqueous ammonia to a 250 mL three-necked flask.
- Cool the flask and its contents to -10°C using a cooling bath.

- While maintaining the temperature at -10°C, slowly add the 2,4-Difluorobenzoyl chloride dropwise to the stirred ammonia solution.
- After the addition is complete, allow the reaction mixture to incubate for 30 minutes at -10°C.
- Remove the cooling bath and allow the mixture to warm to room temperature. Continue stirring for an additional 1 hour.
- Upon completion of the reaction, collect the solid product by filtration.
- Dry the filter cake under vacuum to yield the final product, **2,4-Difluorobenzamide**.<sup>[2]</sup>

## General Methodologies for Physicochemical Characterization

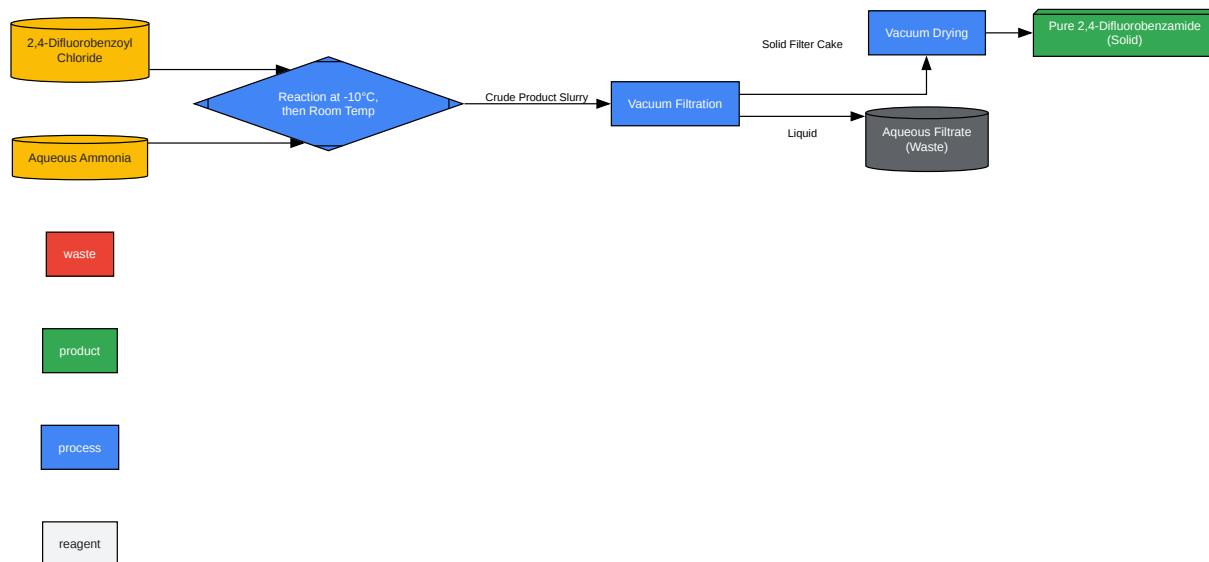
The following outlines standard experimental approaches for determining the key properties of solid organic compounds like **2,4-Difluorobenzamide**.

- Melting Point Determination: The melting point is typically determined using a capillary melting point apparatus. A small amount of the crystalline solid is packed into a capillary tube and heated at a controlled rate. The temperature range from the first appearance of liquid to the complete melting of the solid is recorded.<sup>[11]</sup>
- Solubility Testing: To determine solubility, a small, measured amount of the amide is added to a test tube containing a specific volume (e.g., 2 mL) of a solvent (such as water or ethanol).<sup>[12][13]</sup> The mixture is vigorously stirred. The compound is classified as soluble if the solid dissolves completely and insoluble if it remains suspended.<sup>[12]</sup>
- Spectroscopic Analysis:
  - IR Spectroscopy: An IR spectrum is obtained by passing infrared radiation through a sample. For a solid like **2,4-Difluorobenzamide**, the sample can be prepared as a KBr pellet or analyzed directly using an ATR-FTIR spectrometer.<sup>[9]</sup>
  - Mass Spectrometry: Mass spectra are typically acquired using techniques like Gas Chromatography-Mass Spectrometry (GC-MS), where the compound is first separated on a GC column and then ionized and fragmented to determine its mass-to-charge ratio.<sup>[4][9]</sup>

- NMR Spectroscopy: Samples for NMR are prepared by dissolving the compound in a deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ).<sup>[10]</sup>  $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{19}\text{F}$  NMR spectra are then recorded on a high-field NMR spectrometer to provide detailed structural information.

## Experimental Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and purification of **2,4-Difluorobenzamide**.



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Caption: Workflow for the synthesis and purification of **2,4-Difluorobenzamide**.

## Safety and Handling

**2,4-Difluorobenzamide** is classified as an irritant.<sup>[2]</sup> It is known to cause skin and serious eye irritation.<sup>[9]</sup> Appropriate personal protective equipment (PPE), including eye shields and gloves, should be worn during handling.<sup>[5]</sup> Store in a sealed container in a dry, room-temperature environment.<sup>[2]</sup>

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